

Technical Guide: Chemical and Biological Profile of YKAs3003

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Compound of Interest

Compound Name: YKAs3003

Cat. No.: B611888

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This document provides a comprehensive technical overview of the chemical properties, biological activity, and experimental characterization of **YKAs3003**, a novel inhibitor of bacterial β -ketoacyl-acyl carrier protein synthase III (KAS III).

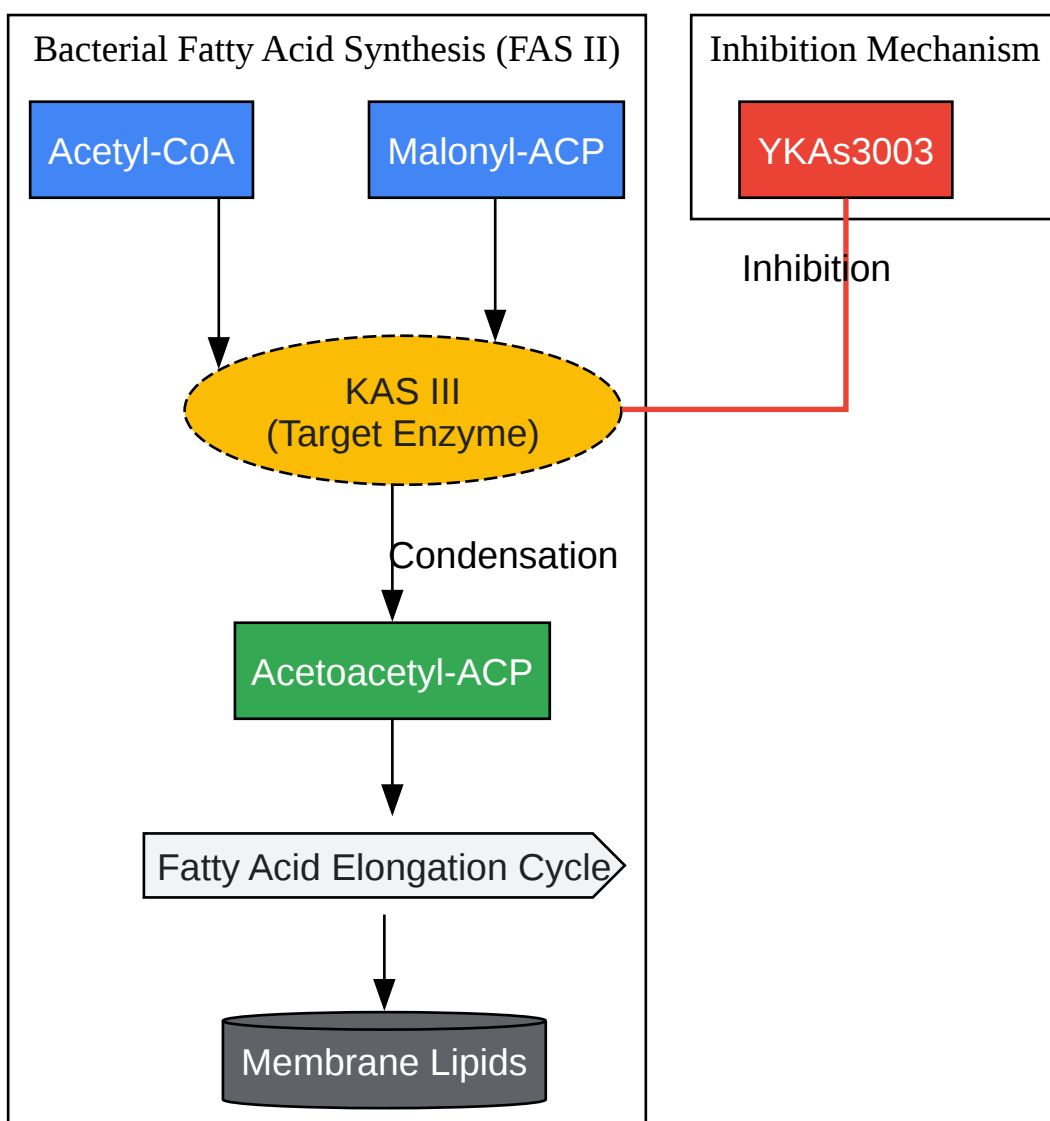
Core Chemical Properties

YKAs3003 is a small molecule with the IUPAC name 4-Cyclohexyliminomethyl-benzene-1,3-diol.^[1] It is identified by the CAS Number 329180-48-5.^[1] The compound has a chemical formula of C₁₃H₁₇NO₂, a molecular weight of 219.28 g/mol, and an exact mass of 219.1259.^[1] Elemental analysis shows it is composed of Carbon (71.21%), Hydrogen (7.81%), Nitrogen (6.39%), and Oxygen (14.59%).^[1] Physically, **YKAs3003** presents as a white to off-white solid powder.^[1]

| Property | Value | Source |
|------------------|---|--------|
| IUPAC Name | 4-Cyclohexyliminomethyl-benzene-1,3-diol | [1] |
| CAS Number | 329180-48-5 | [1] |
| Chemical Formula | C13H17NO2 | [1] |
| Molecular Weight | 219.28 g/mol | [1] |
| Exact Mass | 219.1259 | [1] |
| Appearance | White to off-white solid powder | [1] |
| Purity | >98% | [1] |
| SMILES Code | <chem>OC1=CC=C(/C=N/C2CCCCC2)C(O)=C1</chem> | [1] |
| InChI Key | UGMBMYJAUTUEJB-NTEUORMPSA-N | [1] |

Biological Activity and Mechanism of Action

YKAs3003 is a potent inhibitor of Escherichia coli β -ketoacyl-acyl carrier protein synthase III (ecKAS III), a key enzyme in the bacterial fatty acid synthesis pathway.[2] This pathway is essential for bacterial survival, making KAS III a target for novel antimicrobial agents. By inhibiting this enzyme, **YKAs3003** disrupts the production of necessary fatty acids, leading to an antibacterial effect. This is demonstrated by its minimal inhibitory concentration (MIC) values, which range from 128 to 256 $\mu\text{g/mL}$ against a variety of bacteria.[2]



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Figure 1: Inhibition of the Bacterial Fatty Acid Synthesis Pathway by YKAs3003.

Experimental Protocols

The characterization of YKAs3003 involves several key experimental procedures. Below are detailed methodologies for two such core experiments.

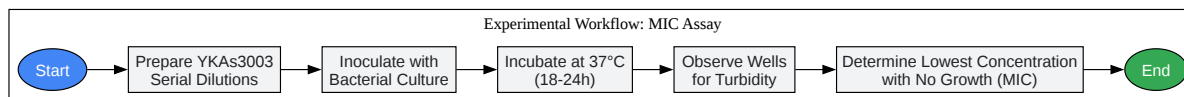
This assay quantitatively measures the inhibitory effect of YKAs3003 on the activity of the KAS III enzyme.

- Objective: To determine the IC₅₀ value of YKAs3003 against ecKAS III.

- Materials:
 - Purified ecKAS III enzyme
 - Acetyl-CoA (substrate)
 - Malonyl-ACP (substrate)
 - DTNB (5,5'-dithiobis-(2-nitrobenzoic acid))
 - **YKAs3003** stock solution (in DMSO)
 - Assay buffer (e.g., 100 mM Tris-HCl, pH 8.0)
 - 96-well microplate
 - Microplate reader
- Procedure:
 - Prepare serial dilutions of **YKAs3003** in the assay buffer.
 - In a 96-well plate, add the purified ecKAS III enzyme to each well.
 - Add the diluted **YKAs3003** or DMSO (vehicle control) to the respective wells.
 - Incubate the plate for 15 minutes at room temperature to allow for inhibitor binding.
 - Initiate the enzymatic reaction by adding the substrates, Acetyl-CoA and Malonyl-ACP.
 - The reaction releases Coenzyme A (CoA-SH), which reacts with DTNB to produce a yellow-colored product.
 - Monitor the change in absorbance at 412 nm over time using a microplate reader.
 - Calculate the rate of reaction for each inhibitor concentration.
 - Plot the reaction rate against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

This assay determines the lowest concentration of **YKAs3003** that prevents visible growth of a target bacterium.

- Objective: To determine the antibacterial efficacy of **YKAs3003**.
- Materials:
 - **YKAs3003** stock solution
 - Bacterial strain (e.g., E. coli)
 - Cation-adjusted Mueller-Hinton Broth (MHB)
 - 96-well microplate
 - Bacterial inoculum standardized to 5×10^5 CFU/mL
 - Incubator
- Procedure:
 - Perform a two-fold serial dilution of **YKAs3003** across the wells of a 96-well plate using MHB.
 - Add the standardized bacterial inoculum to each well. Include a positive control (no inhibitor) and a negative control (no bacteria).
 - Incubate the plate at 37°C for 18-24 hours.
 - After incubation, visually inspect the wells for turbidity (bacterial growth).
 - The MIC is defined as the lowest concentration of **YKAs3003** in which no visible growth is observed.



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Figure 2: General workflow for the Minimum Inhibitory Concentration (MIC) assay.

Storage and Handling

YKAs3003 should be stored under specific conditions to maintain its stability. For short-term storage (days to weeks), it is recommended to keep it in a dry, dark place at 0 - 4°C.[1] For long-term storage (months to years), it should be kept at -20°C.[1] The compound is shipped under ambient temperature as a non-hazardous chemical.[1]

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References

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